

N-(4-Hydroxyphenyl)glycine melting point and physical state

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Compound of Interest

Compound Name: N-(4-Hydroxyphenyl)glycine

Cat. No.: B087216

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An In-depth Technical Guide to the Physical Properties of N-(4-Hydroxyphenyl)glycine

This technical guide provides a comprehensive overview of the melting point and physical state of **N-(4-Hydroxyphenyl)glycine**, tailored for researchers, scientists, and professionals in drug development.

Physical State

N-(4-Hydroxyphenyl)glycine is consistently described as a solid compound at room temperature.[1][2] Its appearance is generally a powder, with coloration ranging from white, beige, or light brown to gray-brown.[1][3][4] Some sources also refer to it as a shiny solid.[2]

Melting Point

The melting point of **N-(4-Hydroxyphenyl)glycine** is a key indicator of its purity. Published values show slight variations, which is common for this analytical technique. Several sources indicate that the compound decomposes upon melting.

Quantitative Data Summary

Parameter	Value	Source
Melting Point	248 °C (478.4 °F)	Fisher Scientific[1]
Melting Point	244 °C (decomposes)	Sigma-Aldrich[3], ChemicalBook[4]

Experimental Protocol: Melting Point Determination

The determination of a compound's melting point is a fundamental analytical procedure to assess its purity. The capillary method is the standard technique.

Principle

A pure, crystalline organic compound typically has a sharp and characteristic melting point, usually within a 0.5-1.0°C range.^[1] Impurities tend to lower the melting point and broaden the melting range.^{[1][3]} The procedure involves heating a small, powdered sample in a capillary tube at a controlled rate and observing the temperature range from the initial melting to complete liquefaction.

Apparatus

- Melting point apparatus (e.g., Mel-Temp or similar)
- Glass capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle (if the sample is not a fine powder)
- Thermometer (calibrated)

Procedure

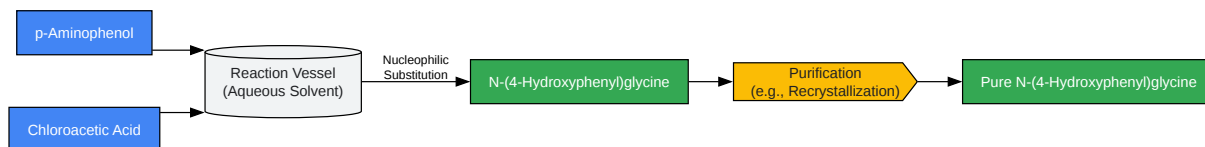
- Sample Preparation:
 - Ensure the **N-(4-Hydroxyphenyl)glycine** sample is completely dry and in the form of a fine powder. If necessary, gently grind the crystals in a mortar and pestle.
 - Press the open end of a capillary tube into the powdered sample to collect a small amount.
 - Tap the sealed end of the capillary tube on a hard surface to pack the sample tightly into the bottom. The packed sample height should be 2-3 mm.
- Initial Rapid Determination (Optional but Recommended):

- Place the capillary tube into the heating block of the melting point apparatus.
- Heat the sample rapidly to get an approximate melting point. This helps in setting the parameters for a more accurate measurement.
- Accurate Melting Point Determination:
 - Allow the apparatus to cool down to at least 20°C below the approximate melting point.
 - Insert a new capillary tube with the sample.
 - Heat the sample rapidly to about 15-20°C below the approximate melting point.
 - Decrease the heating rate to approximately 1-2°C per minute to ensure thermal equilibrium between the sample, the heating block, and the thermometer.
 - Observe the sample closely through the magnifying lens.
 - Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
 - Continue heating at the slow rate and record the temperature at which the entire sample has turned into a clear liquid (the end of the melting range).
- Repeatability:
 - Perform at least two more careful determinations to obtain consistent values.

Synthesis of N-(4-Hydroxyphenyl)glycine

A common laboratory and industrial method for synthesizing **N-(4-Hydroxyphenyl)glycine** is the reaction of p-aminophenol with chloroacetic acid.^[2] This reaction is a nucleophilic substitution where the amino group of p-aminophenol attacks the electrophilic carbon of chloroacetic acid.

Reaction Workflow



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Caption: Synthesis workflow for **N-(4-Hydroxyphenyl)glycine**.

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